

Geodin: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Geodin*
CAS No.: 16517-11-6; 427-63-4
Cat. No.: B2987549

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An In-depth Technical Guide on the Fungal Metabolite **Geodin**

This technical guide provides a comprehensive overview of the fungal metabolite **Geodin**, intended for researchers, scientists, and professionals in drug development. It covers the core physicochemical properties, biosynthetic pathways, and relevant experimental methodologies.

Core Properties of Geodin

Geodin is a chlorinated polyketide first isolated from the fungus *Aspergillus terreus*. It belongs to the grisane class of compounds and has garnered interest for its diverse biological activities.

Physicochemical Data

A summary of the key quantitative data for **Geodin** is presented in the table below for easy reference and comparison.

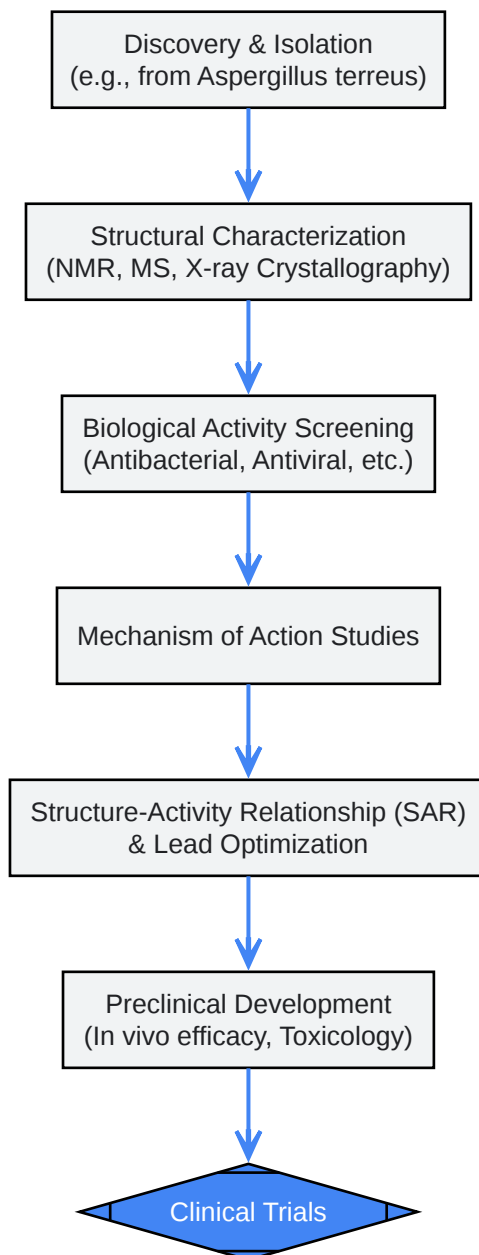
Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₂ Cl ₂ O ₇	[1][2][3]
Molecular Weight	399.18 g/mol	[1][4]
Monoisotopic Mass	397.9960081 Da	[2][3]
Appearance	Yellow solid	
Solubility	Methanol, DMSO	

Biosynthesis of Geodin

The biosynthesis of **Geodin** is a complex enzymatic process originating from the polyketide pathway. The pathway involves a series of enzymatic reactions, including cyclization, methylation, chlorination, and oxidative coupling.

Geodin Biosynthetic Pathway

The diagram below illustrates the key steps and intermediates in the biosynthetic pathway of **Geodin**. The pathway begins with the formation of atrochrysone carboxylic acid from the polyketide synthase and proceeds through several key intermediates, including emodin, questin, and sulochrin, before undergoing chlorination and oxidative coupling to yield the final product, **Geodin**.



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